Essential Safety and Handling Protocols for 17-DMAG (Alvespimycin)

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Compound of Interest

Compound Name:	*17-DMAP-GA*
Cat. No.:	*B11930011*

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Disclaimer: The compound "**17-DMAP-GA**" is not a recognized chemical identifier. This guide pertains to 17-DMAG (also known as Alvespimycin), a potent derivative of geldanamycin and a widely researched inhibitor of Heat Shock Protein 90 (Hsp90).[1][2][3] Given its cytotoxic potential and the fact that its toxicological properties have not been fully elucidated, it should be handled as a hazardous substance.[1][4]

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of 17-DMAG in a laboratory setting.

Hazard Identification and Safety Precautions

17-DMAG is classified as harmful if swallowed or in contact with skin and causes serious eye irritation.[5][6] It is imperative to avoid ingestion, inhalation, and any direct contact with the skin, eyes, or clothing.[1] All handling procedures should be performed in a designated area, such as a certified chemical fume hood or a biological safety cabinet, to minimize exposure risk.[7]

Chemical and Physical Properties of 17-DMAG

The following table summarizes the key quantitative data for 17-DMAG (Alvespimycin).

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Property	Value
Molecular Formula	$C_{32}H_{48}N_4O_8$
Molecular Weight	616.7 g/mol [5]
Appearance	Crystalline solid[1]
Purity	≥98%
Storage Temperature	-20°C[8]
Stability	≥ 4 years (when stored correctly)[8]
Solubility	DMSO: ~13 mg/mLDMF: ~20 mg/mLEthanol: ~2 mg/mL1:1 DMF:PBS (pH 7.2): ~0.5 mg/mL[1][8]
UV/Vis Maximum	220, 332, 529 nm[1][8]

Operational Plan: From Receipt to Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of 17-DMAG.

Personal Protective Equipment (PPE)

The primary goal of PPE is to create a barrier between the handler and the hazardous compound. The following PPE is mandatory when handling 17-DMAG, particularly in its solid, powdered form which carries a high risk of aerosolization.

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PPE Category	Specification
Gloves	Two pairs of chemotherapy-rated nitrile gloves (compliant with ASTM D6978 standard).[7]
Eye/Face Protection	Safety goggles and a full-face shield.[7]
Lab Coat/Gown	A disposable, solid-front, back-closing gown made of a low-permeability fabric (e.g., polyethylene-coated).[7]
Respiratory	A NIOSH-approved N95 or higher-level respirator is required when handling the solid compound outside of a ventilated enclosure.[7][9]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the methodology for reconstituting lyophilized 17-DMAG.

- Preparation:
  - Ensure all necessary equipment, including vials, high-quality anhydrous DMSO, and pipettes, are assembled within a certified chemical fume hood.
  - Don all required PPE as specified in the table above.
- Reconstitution:
  - Allow the vial of 17-DMAG to equilibrate to room temperature before opening to prevent moisture condensation.
  - To prepare a 10 mM stock solution from 1 mg of 17-DMAG (Formula Weight: 616.7 g/mol), add 162.15 µL of anhydrous DMSO to the vial.
  - Cap the vial securely and vortex gently until the solid is completely dissolved. Gentle warming to 37°C or sonication can aid dissolution.[3]

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- Storage of Stock Solution:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C. When stored correctly, the stock solution is stable for an extended period.
- Aqueous Solution Preparation:
  - 17-DMAG is sparingly soluble in aqueous buffers.[1] For experiments requiring an aqueous solution, first dissolve 17-DMAG in an organic solvent like DMSO or DMF, and then dilute with the aqueous buffer of choice.[1]
  - Aqueous solutions should not be stored for more than one day.[1]

Disposal Plan

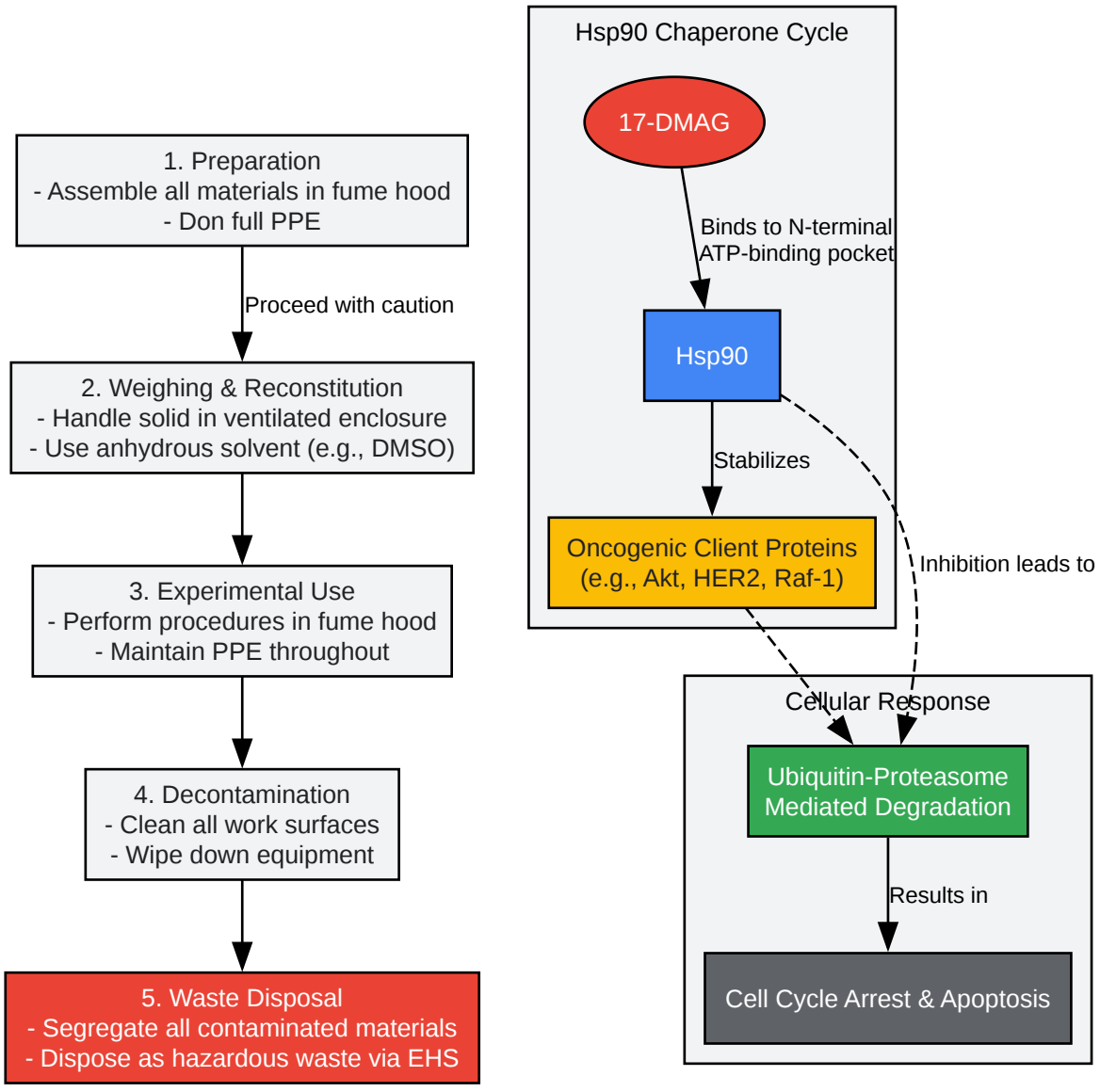
All materials contaminated with 17-DMAG, including unused solutions, empty vials, pipette tips, and contaminated PPE, must be disposed of as hazardous chemical waste.

- Segregation: Collect all 17-DMAG waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Decontamination: Decontaminate the work area (fume hood, benchtops) with an appropriate cleaning agent.
- Regulatory Compliance: All waste disposal must be carried out in strict accordance with local, state, and federal environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Visualizations: Workflows and Mechanisms

The following diagrams illustrate the safe handling workflow and the primary mechanism of action for 17-DMAG.

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